

Protocol for the Preparation of rac-MF-094 Stock Solutions

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Compound of Interest

Compound Name: *rac-MF-094*

Cat. No.: *B15585587*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **rac-MF-094**, a potent and selective inhibitor of Ubiquitin Specific Peptidase 30 (USP30). Adherence to this protocol will ensure the accurate and consistent preparation of this compound for in vitro and in vivo research applications.

Introduction

rac-MF-094 is a key tool for studying the role of USP30 in various cellular processes, including mitophagy and protein ubiquitination.^[1] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary materials, equipment, and steps for dissolving and storing **rac-MF-094**.

Materials and Equipment

- **rac-MF-094** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (recommended)
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Quantitative Data Summary

For accurate preparation of stock solutions, refer to the following table which summarizes the key quantitative information for **rac-MF-094**.

Parameter	Value	Reference
Molecular Weight	~535.67 g/mol	Calculated from data in[1]
Solubility in DMSO	125 mg/mL	[1]
Molar Solubility in DMSO	233.34 mM	[1]
IC50 for USP30	120 nM	[1]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **rac-MF-094** in DMSO, a common starting concentration for many experiments.

- Preparation: Ensure a sterile working environment. Allow the **rac-MF-094** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **rac-MF-094** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.36 mg of the compound.
- Dissolution:

- Add the appropriate volume of anhydrous DMSO to the vial containing the **rac-MF-094** powder. It is crucial to use a new, unopened bottle of DMSO as it is hygroscopic and absorbed water can affect solubility.[\[1\]](#)
- Vortex the solution thoroughly for several minutes to aid dissolution.
- For complete dissolution, sonication in an ultrasonic bath is recommended.[\[1\]](#)
- Verification: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

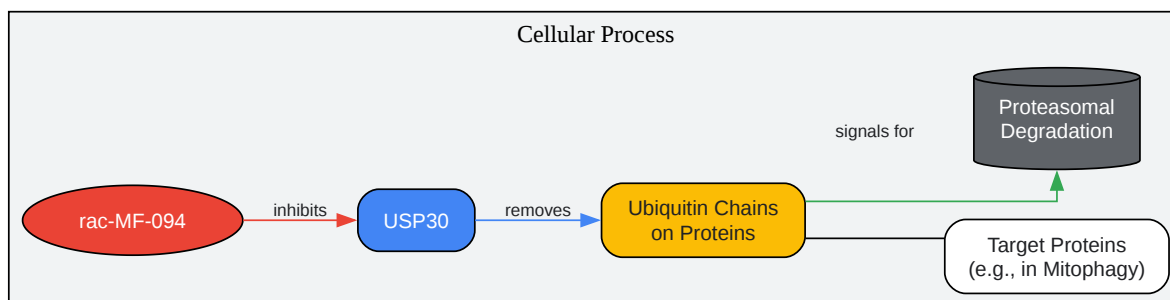
In Vivo Formulation Protocols

For in vivo studies, **rac-MF-094** can be formulated as follows:

- For a clear solution: A working solution of ≥ 5 mg/mL can be prepared by diluting a 50.0 mg/mL DMSO stock solution with 20% SBE- β -CD in saline.[\[1\]](#)
- For a suspended solution: A 2.08 mg/mL suspended solution for oral or intraperitoneal injection can be made by mixing a 20.8 mg/mL DMSO stock solution with PEG300, Tween-80, and saline.[\[1\]](#)

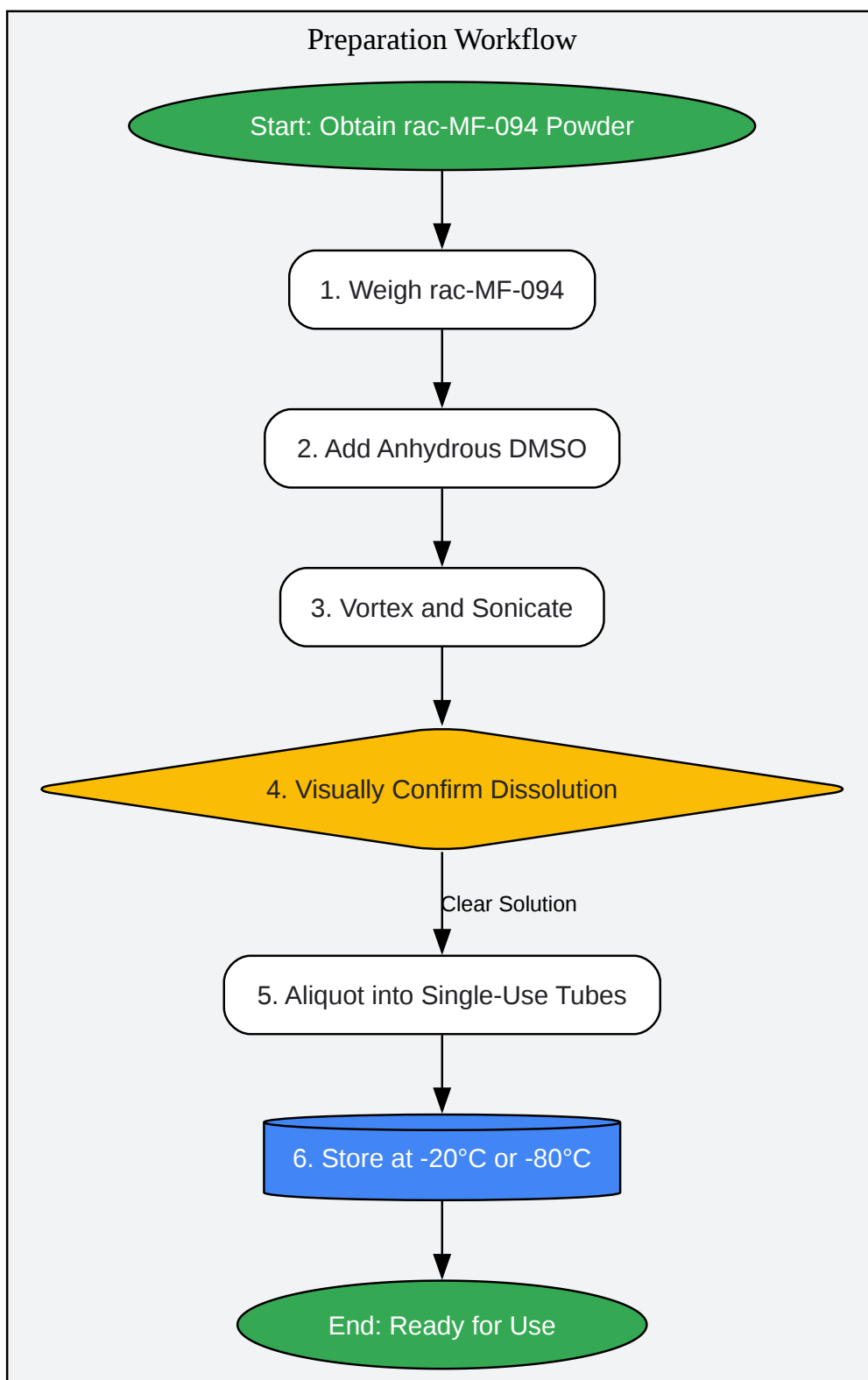
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **rac-MF-094** and the experimental workflow for stock solution preparation.



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Caption: Mechanism of action of **rac-MF-094** as a USP30 inhibitor.



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Caption: Workflow for preparing **rac-MF-094** stock solution.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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